

Preparing PCS1055 stock solutions for experiments

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Compound of Interest

Compound Name: PCS1055

Cat. No.: B10822318

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Application Notes and Protocols for PCS1055 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **PCS1055** stock solutions for in vitro experiments. **PCS1055** is a potent and selective antagonist of the muscarinic M4 receptor, also exhibiting inhibitory activity against acetylcholinesterase (AChE). [\[1\]](#)[\[2\]](#)

Physicochemical and Pharmacological Properties

PCS1055 is a valuable tool for studying the role of the M4 muscarinic receptor in various physiological and pathological processes.[\[3\]](#)[\[4\]](#) A summary of its key properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₂ N ₄	[1]
Molecular Weight	412.57 g/mol	[1]
CAS Number	357173-55-8	[1]
Appearance	White to off-white solid	[1]
M4 Receptor Affinity (Kd)	5.72 nM	[1][5]
M4 Receptor Inhibition (IC ₅₀)	18.1 nM	[1][5]
M4 Receptor Binding Inhibition (Ki)	6.5 nM ([³ H]-NMS binding)	[1][5]
AChE Inhibition (IC ₅₀)	22 nM (electric eel), 120 nM (human)	[1][5]

Solubility and Stock Solution Preparation

PCS1055 exhibits high solubility in dimethyl sulfoxide (DMSO).[1][2] It is recommended to use freshly opened, anhydrous DMSO for the preparation of stock solutions, as the presence of water can impact solubility.[1]

Table 2.1: Preparation of **PCS1055** Stock Solutions

Desired Stock Concentration	Volume of DMSO for 1 mg of PCS1055	Volume of DMSO for 5 mg of PCS1055	Volume of DMSO for 10 mg of PCS1055
1 mM	2.4238 mL	12.1192 mL	24.2383 mL
5 mM	0.4848 mL	2.4238 mL	4.8477 mL
10 mM	0.2424 mL	1.2119 mL	2.4238 mL

Note: The molecular weight of **PCS1055** (412.57 g/mol) is used for these calculations.

Experimental Protocol: Preparation of a 10 mM PCS1055 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PCS1055**.

Materials:

- **PCS1055** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Ultrasonic bath
- Calibrated pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **PCS1055** powder (e.g., 1 mg) and place it in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For 1 mg of **PCS1055** to make a 10 mM solution, add 242.4 μL of DMSO.^[2]
- **Dissolution:**
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, sonicate the solution in an ultrasonic bath.^{[1][2]} The duration of sonication may vary, but 10-15 minutes is a good starting point. Visually inspect the solution to ensure no solid particles remain.
- **Storage:**

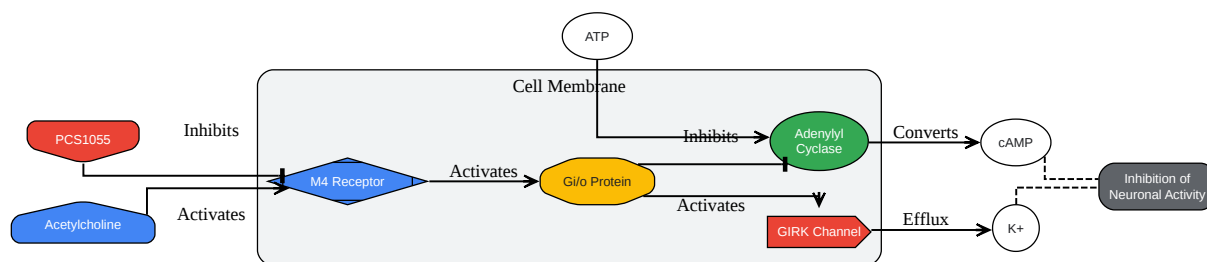
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

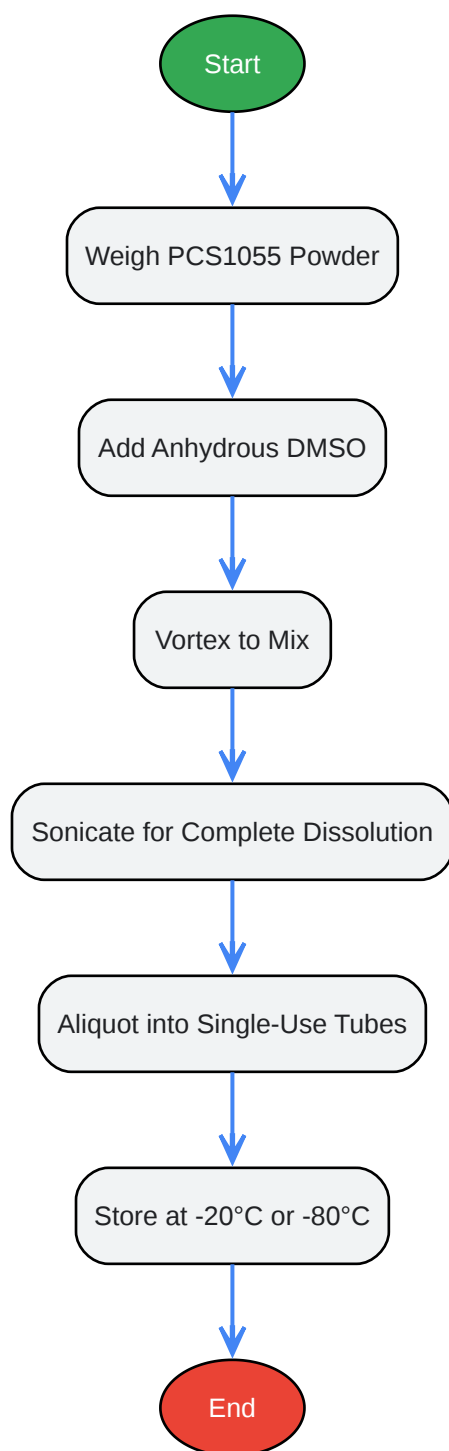
Table 3.1: Storage Conditions

Storage Temperature	Powder (3 years)	In Solvent
-80°C	6 months	
-20°C	1 month	
4°C	2 years	

Signaling Pathway and Experimental Workflow

PCS1055 acts as a competitive antagonist at the M4 muscarinic acetylcholine receptor. The M4 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gai/o subunit.[\[6\]](#)





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